

# Addressing peak tailing for long-chain hydrocarbons in GC

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# Technical Support Center: Gas Chromatography (GC)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues encountered during the gas chromatography (GC) analysis of long-chain hydrocarbons.

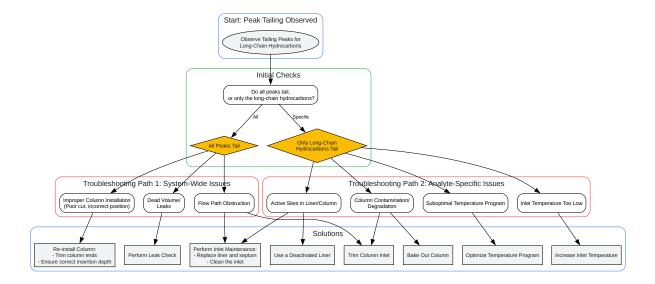
### **Troubleshooting Guides**

## Q1: My long-chain hydrocarbon peaks are tailing. What are the most common causes and how do I fix them?

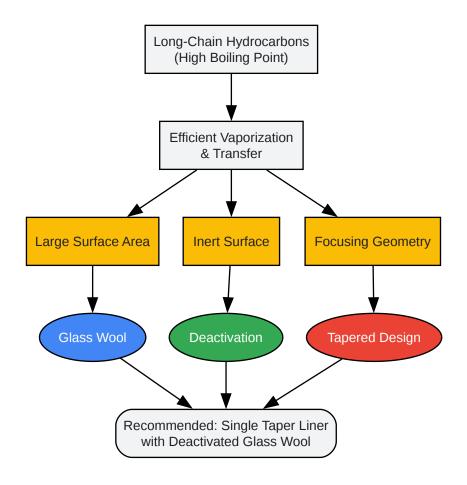
Peak tailing for long-chain hydrocarbons in GC can be attributed to several factors, often related to the high temperatures required for their elution and potential interactions within the GC system. The most common causes can be categorized into issues with the column, the inlet, or the analytical method itself.

A logical troubleshooting workflow can help systematically identify and resolve the root cause of peak tailing.









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